

# The Enigmatic History of WAY-608094: A Research Molecule in Obscurity

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## Compound of Interest

Compound Name: WAY-608094

Cat. No.: B10816682

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**WAY-608094**, chemically identified as (2,3-Di-2-furanyl-6-quinoxaliny)phenylmethanone, remains a molecule of scientific interest primarily within chemical supplier catalogs, yet its history and developmental pathway are conspicuously absent from public scientific literature and patent databases. Despite its classification as an "active molecule," a comprehensive search for its discovery, preclinical data, and specific biological targets has yielded no substantive information. This guide serves to consolidate the known chemical identity of **WAY-608094** and to highlight the current void in publicly available research regarding its development.

## Chemical Identity

A summary of the key chemical identifiers for **WAY-608094** is presented below.

Property	Value
IUPAC Name	(2,3-Di-2-furanyl-6-quinoxaliny)phenylmethanone
CAS Number	312590-55-9
Molecular Formula	C <sub>23</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	366.37 g/mol

## Developmental History and Research Status

The designation "WAY" suggests a possible origin within the research and development pipeline of Wyeth, a former pharmaceutical company. However, no patents or publications from Wyeth or its subsequent parent company, Pfizer, explicitly mention **WAY-608094**. The compound is commercially available from multiple chemical suppliers, indicating its synthesis and potential use as a research chemical or building block.

The broader class of molecules to which **WAY-608094** belongs, quinoxaline derivatives, has been the subject of extensive research. These compounds are known to exhibit a wide range of biological activities, including roles as anticancer agents and kinase inhibitors. For instance, various quinoxaline derivatives have been investigated for their potential to inhibit apoptosis signal-regulated kinase 1 (ASK1). Furthermore, the "furan-2-yl(phenyl)methanone" moiety present in **WAY-608094** is structurally related to compounds that have been studied for their protein tyrosine kinase inhibitory activity.

Despite these connections to pharmacologically active chemical families, the specific biological rationale for the synthesis of **WAY-608094**, its intended target, and any subsequent findings from screening or preclinical evaluation remain unpublished.

## Concluding Remarks

The history and development of **WAY-608094** are currently shrouded in obscurity. While its chemical structure is defined and it is available for research purposes, the absence of any associated scientific literature or patents prevents a detailed analysis of its intended use, mechanism of action, or developmental trajectory. It is plausible that **WAY-608094** was synthesized as part of a larger library of compounds for high-throughput screening and either failed to show significant activity, or the results of its evaluation were never publicly disclosed. For researchers interested in this molecule, the path forward would likely involve *de novo* investigation of its biological properties. Without any foundational data, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams.

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